

An In-depth Technical Guide on the Potential Sources of Oseltamivir Impurity-10

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Compound of Interest

Compound Name: *Oseltamivir impurity-10*

Cat. No.: *B12310145*

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

The control of impurities in active pharmaceutical ingredients (APIs) is a critical aspect of drug development and manufacturing, directly impacting the safety and efficacy of the final product. Oseltamivir, an essential antiviral medication, is no exception. This technical guide provides an in-depth analysis of a specific, non-pharmacopoeial impurity known as **Oseltamivir Impurity-10**. While not as commonly documented as official impurities, its presence in Oseltamivir phosphate can indicate variations in synthetic routes or the presence of specific contaminants. This document will elucidate the proposed structure of Impurity-10, explore its potential origins in both synthetic and degradation pathways, and provide robust analytical methodologies for its detection and characterization.

Introduction: The Imperative of Impurity Profiling in Oseltamivir

Oseltamivir, marketed as Tamiflu®, is a cornerstone in the treatment and prophylaxis of influenza A and B virus infections.[1] It is a prodrug, converted in the liver to its active form,

oseltamivir carboxylate, which functions as a potent neuraminidase inhibitor.[2] The manufacturing process of Oseltamivir is a multi-step synthesis, often originating from natural products like shikimic or quinic acid, or through various de novo synthetic routes.[3] Each step in these complex pathways presents a potential for the formation of by-products, or for unreacted intermediates to carry through. Furthermore, the final drug substance can degrade under various stress conditions.

Regulatory bodies worldwide mandate stringent control over the impurity profile of any API. Identifying and controlling these impurities is not merely a regulatory hurdle; it is fundamental to ensuring patient safety. This guide focuses on a lesser-known impurity, designated as "**Oseltamivir Impurity-10**" by several chemical suppliers.[4][5]

Unveiling Oseltamivir Impurity-10: A Structural Hypothesis

While "**Oseltamivir Impurity-10**" is not listed in major pharmacopoeias, it is commercially available as a reference standard, which is crucial for its accurate identification and quantification.[4][5][6] Based on the information from these suppliers, a concrete chemical identity can be assigned.

Table 1: Chemical Identifiers for **Oseltamivir Impurity-10**

Identifier	Value
Chemical Name	Ethyl (3R,4R,5S)-4-acetamido-5-(diallylamino)-3-(pentan-3-yloxy)cyclohex-1-ene-1-carboxylate[7]
Molecular Formula	C ₂₂ H ₃₆ N ₂ O ₄ [5][6]
Molecular Weight	392.54 g/mol [5][6]
Alternative Name	Oseltamivir Impurity 36[7]

The proposed structure is that of Oseltamivir where the primary amine at the C-5 position has been di-N-alkylated with two allyl groups. This structural modification significantly increases the molecule's lipophilicity and alters its chemical properties compared to the parent drug.

Potential Sources of Oseltamivir Impurity-10

The formation of this N,N-diallyl derivative can be logically traced to specific conditions or contaminants within the manufacturing process. It is less likely to be a simple degradation product under standard stress conditions.

Synthesis-Related Origins

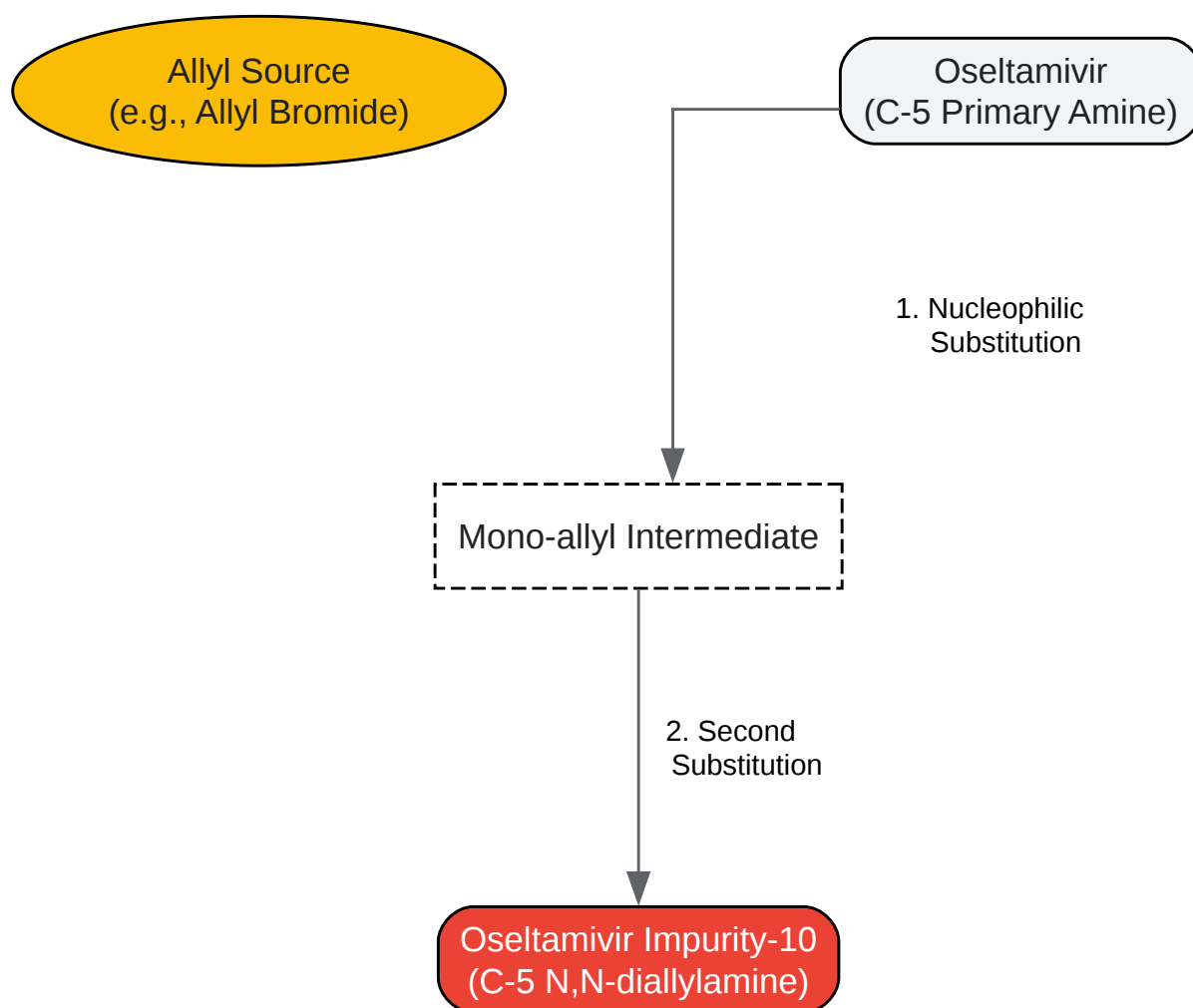
The most plausible origin of Impurity-10 is as a process-related impurity. Its formation hinges on the presence of an allyl source that can react with the C-5 primary amine of Oseltamivir or a late-stage precursor.

Causality: The primary amine at the C-5 position of the Oseltamivir core is a nucleophile. In the presence of an alkylating agent, such as an allyl halide (e.g., allyl bromide) or another allyl-containing electrophile, a nucleophilic substitution reaction can occur. The initial mono-alkylation would be followed by a second alkylation to form the tertiary diallylamine.

This scenario could unfold in several ways:

- **Contamination of Reagents or Solvents:** An industrial solvent or reagent could be contaminated with allyl-containing compounds. For example, if a piece of equipment was previously used for a process involving allyl compounds and not adequately cleaned, cross-contamination could occur.
- **Use of Allyl Protecting Groups:** In some synthetic strategies for amines, allyl groups are used as protecting groups. If a synthetic route to Oseltamivir was designed that utilized an allyl protecting group for a different functional group, incomplete removal or side reactions could lead to the alkylation of the C-5 amine.
- **Side Reaction with an Allylic Reagent:** A reagent used in one of the synthetic steps might have an allylic nature, leading to an unintended side reaction with the C-5 amine.

The diagram below illustrates a hypothetical pathway for the formation of **Oseltamivir Impurity-10** from Oseltamivir.



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Figure 1: Hypothetical formation pathway of **Oseltamivir Impurity-10**.

Degradation-Related Origins

The formation of Impurity-10 as a degradation product is considered less probable. Standard forced degradation studies on Oseltamivir (acidic, alkaline, oxidative, thermal, and photolytic stress) have not reported the formation of this specific N,N-diallyl adduct.[6] Such a transformation would require the presence of an external source of allyl groups in the drug product formulation or storage environment, which is highly unlikely.

Analytical Methodologies for Identification and Control

A robust, stability-indicating analytical method is essential for the detection and quantification of Impurity-10. High-Performance Liquid Chromatography (HPLC), particularly when coupled with Mass Spectrometry (LC-MS), is the technique of choice.

Experimental Protocol: HPLC-MS for the Detection of Impurity-10

This protocol provides a self-validating system for the identification and quantification of **Oseltamivir Impurity-10**.

Objective: To separate, identify, and quantify **Oseltamivir Impurity-10** from the Oseltamivir API.

Instrumentation:

- HPLC system with a UV or PDA detector
- Mass Spectrometer (e.g., Q-TOF or Triple Quadrupole) with an Electrospray Ionization (ESI) source

Materials:

- Oseltamivir Phosphate API sample
- **Oseltamivir Impurity-10** Reference Standard[7]

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium formate (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water

Chromatographic Conditions (Example):

Parameter	Condition
Column	C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 3.5 μ m)
Mobile Phase A	10 mM Ammonium formate in water with 0.1% Formic acid
Mobile Phase B	Acetonitrile with 0.1% Formic acid
Gradient	Start with 5% B, ramp to 95% B over 20 minutes, hold for 5 minutes, return to initial conditions
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	5 μ L
UV Detection	220 nm

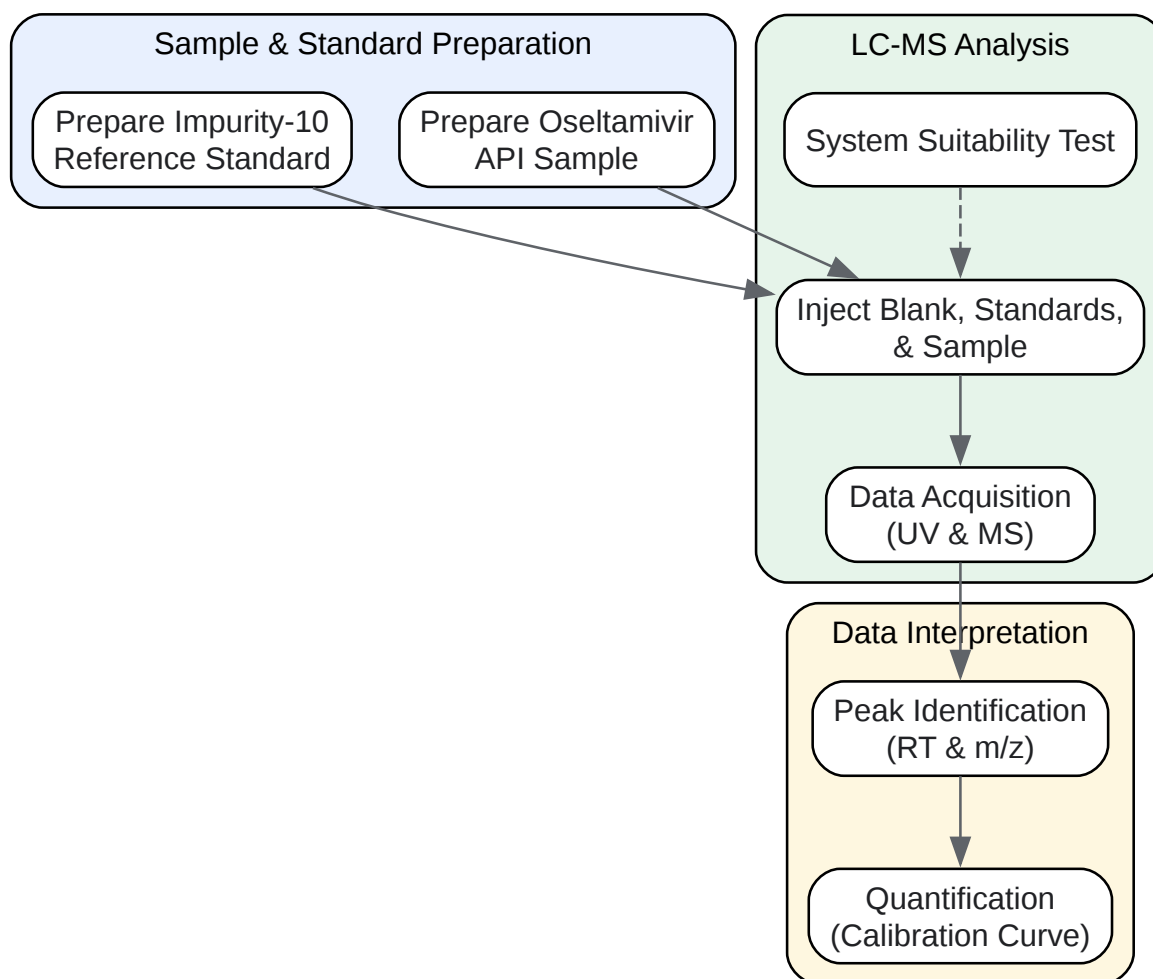
Mass Spectrometry Conditions (Example):

Parameter	Condition
Ionization Mode	ESI Positive
Capillary Voltage	3.5 kV
Source Temperature	120 °C
Desolvation Temp.	350 °C
Scan Range	m/z 100 - 1000
Targeted Ion (MS/MS)	Precursor ion: m/z 393.27 (for [M+H] ⁺ of Impurity-10)

Methodology:

- **Standard Preparation:** Prepare a stock solution of the **Oseltamivir Impurity-10** reference standard in methanol. Prepare a series of dilutions for linearity assessment.
- **Sample Preparation:** Accurately weigh and dissolve the Oseltamivir API sample in a suitable diluent (e.g., 50:50 water:methanol) to a known concentration.
- **System Suitability:** Inject a standard solution multiple times to ensure the system is operating correctly. Key parameters to check include peak symmetry, resolution between Oseltamivir and the impurity, and reproducibility of retention time and peak area.
- **Analysis:** Inject the blank, standard solutions, and the sample solution.
- **Identification:**
 - Confirm the retention time of the peak in the sample chromatogram matches that of the Impurity-10 reference standard.
 - Confirm the mass spectrometer detects an ion with m/z corresponding to the protonated molecule of Impurity-10 ($[M+H]^+ \approx 393.27$).
 - For unambiguous identification, perform MS/MS fragmentation of the target ion and compare the fragmentation pattern with that of the reference standard.

- Quantification: Use the calibration curve generated from the standard solutions to quantify the amount of Impurity-10 in the API sample.



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Figure 2: Workflow for the identification and quantification of Impurity-10.

Conclusion

Oseltamivir Impurity-10, identified as Ethyl (3R,4R,5S)-4-acetamido-5-(diallylamino)-3-(pentan-3-yloxy)cyclohex-1-ene-1-carboxylate, is a process-related impurity whose presence is indicative of specific contaminants or side reactions during the synthesis of Oseltamivir. Its formation via N-alkylation of the C-5 amine with an allyl source is the most chemically sound hypothesis. While not a typical degradation product, its control is essential for maintaining the

quality and safety of the Oseltamivir drug substance. The implementation of a validated, high-sensitivity analytical method, such as the HPLC-MS protocol detailed herein, is paramount for its monitoring and control, ensuring that the final API adheres to the highest standards of purity.

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